

Application Note: Safe Handling and Storage of 6-Ethyl-3,4-dimethyloctane

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Compound of Interest

Compound Name: 6-Ethyl-3,4-dimethyloctane

Cat. No.: B14538446

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This document provides essential guidelines for the safe handling and storage of **6-Ethyl-3,4-dimethyloctane** (CAS No. 62183-62-4). Given the limited availability of specific safety and physical data for this compound, this note incorporates data from structurally similar branched alkanes and the linear isomer, n-dodecane, to provide a comprehensive safety protocol. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Compound Data

6-Ethyl-3,4-dimethyloctane is a branched alkane with the molecular formula C₁₂H₂₆.^{[1][2][3]} While specific experimental data for this compound is scarce, the following table summarizes available computed data for **6-Ethyl-3,4-dimethyloctane** and experimental data for the related compound n-dodecane (a linear C₁₂H₂₆ alkane) for reference.

Property	6-Ethyl-3,4-dimethyloctane (Computed)	n-Dodecane (Experimental)	Data Source
Molecular Formula	C ₁₂ H ₂₆	C ₁₂ H ₂₆	[1][2][3]
Molecular Weight	170.33 g/mol	170.34 g/mol	[1][2]
CAS Number	62183-62-4	112-40-3	[1]
Appearance	Not Available	Colorless liquid	[4]
Boiling Point	Not Available	216.3 °C	[4]
Melting Point	Not Available	-9.6 °C	
Flash Point	Not Available	71 °C	
Density	Not Available	0.75 g/cm ³	[4]
Vapor Pressure	Not Available	0.135 mmHg at 25 °C	[1][5]
XLogP3	5.8	6.1	
Hydrogen Bond Donor Count	0	0	
Hydrogen Bond Acceptor Count	0	0	[1]

Note: The data for n-dodecane should be considered as an approximation. Branched alkanes may exhibit different physical properties.

Experimental Protocols

The following protocols are based on general best practices for handling flammable liquid hydrocarbons and should be strictly followed.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **6-Ethyl-3,4-dimethyloctane** to minimize exposure risk.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required. Inspect gloves for any signs of degradation before use.
- **Skin and Body Protection:** A flame-retardant lab coat must be worn. Ensure exposed skin is covered.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of vapors.

Handling Procedures

- All handling and dispensing of **6-Ethyl-3,4-dimethyloctane** should be conducted in a chemical fume hood.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Avoid inhalation of vapors.
- Keep the compound away from heat, sparks, and open flames.
- Use non-sparking tools and equipment.
- Ground all containers and transfer equipment to prevent static discharge.
- After handling, wash hands thoroughly with soap and water.

Storage Procedures

Proper storage is critical to maintain the stability of the compound and prevent hazardous situations.

- Store in a tightly closed, properly labeled container. The label should include the chemical name, CAS number, and hazard pictograms.
- Store in a cool, dry, and well-ventilated area.

- Keep away from direct sunlight and sources of ignition.
- Store in a designated flammable liquids storage cabinet.
- Segregate from incompatible materials.

Incompatible Materials

To prevent hazardous reactions, do not store **6-Ethyl-3,4-dimethyloctane** with the following:

- Oxidizing agents: (e.g., peroxides, nitrates, perchlorates)
- Strong acids
- Halogens

Spill and Leak Procedures

In the event of a spill or leak, follow these procedures:

- Minor Spills (inside a fume hood):
 - Alert personnel in the immediate area.
 - Wear appropriate PPE.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or chemical sorbent pads).
 - Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
 - Ventilate the area thoroughly.
- Major Spills (outside a fume hood):
 - Evacuate the laboratory immediately.

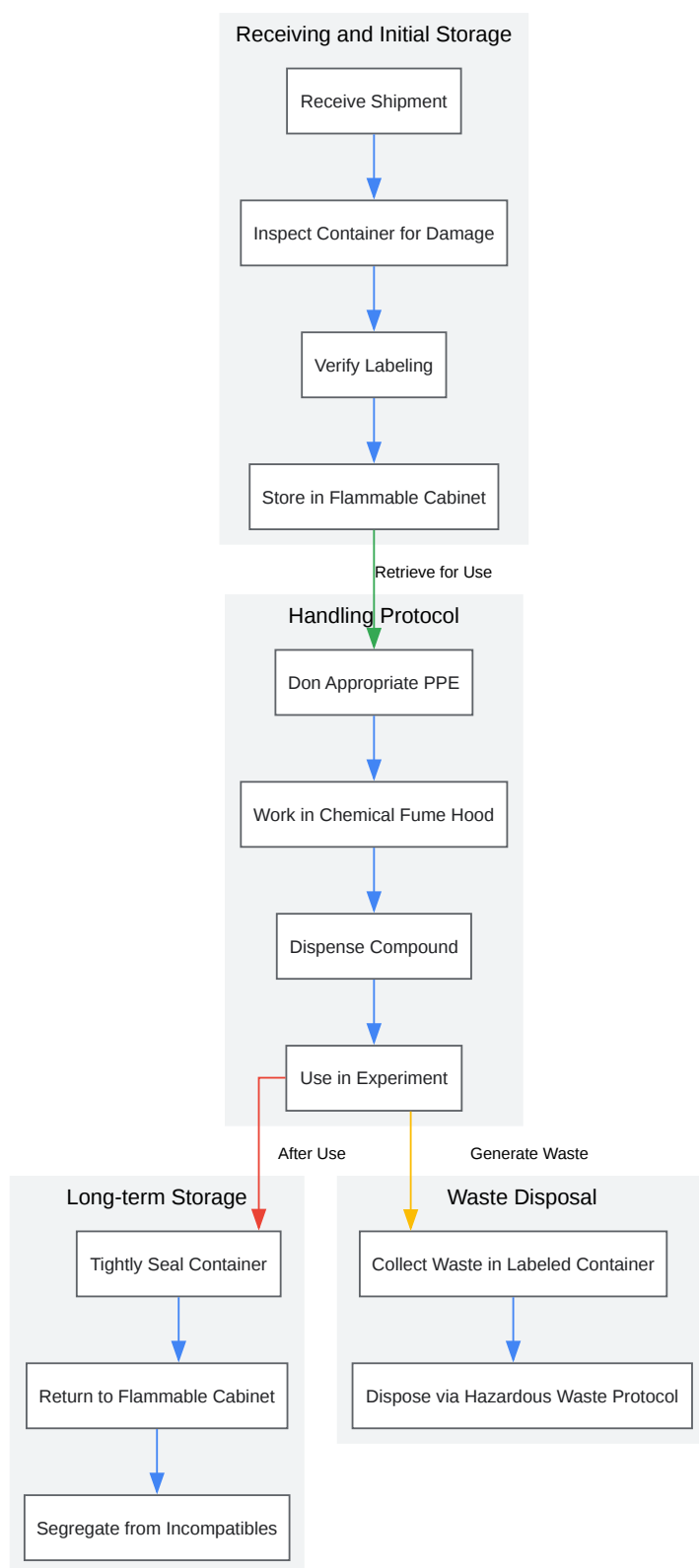
- Alert others in the vicinity and activate the fire alarm if necessary.
- If it is safe to do so, turn off all ignition sources.
- Close the laboratory doors to contain vapors.
- Contact the institution's emergency response team.
- Provide the emergency responders with the Safety Data Sheet (or this document) and details of the spill.

Waste Disposal

- Dispose of **6-Ethyl-3,4-dimethyloctane** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not dispose of the chemical down the drain.
- Collect waste in a properly labeled, sealed container for hazardous waste disposal.

Visualized Workflow

The following diagram illustrates the standard workflow for the safe handling and storage of **6-Ethyl-3,4-dimethyloctane**.



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Caption: Workflow for Safe Handling and Storage.

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- To cite this document: BenchChem. [Application Note: Safe Handling and Storage of 6-Ethyl-3,4-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14538446#handling-and-storage-of-6-ethyl-3-4-dimethyloctane]

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